

# Application Notes and Protocols for Safe Strontium Carbide Hydrolysis

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## Compound of Interest

Compound Name: Strontium carbide

CAS No.: 12071-29-3

Cat. No.: B083920

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This document provides detailed safety precautions, experimental protocols, and hazard analysis for the hydrolysis of **strontium carbide** ( $\text{SrC}_2$ ). The information is intended to ensure the safe handling and reaction of this water-reactive material in a laboratory setting.

## Introduction

**Strontium carbide** is a reactive inorganic compound that, like other metal carbides, reacts vigorously with water. This hydrolysis reaction produces strontium hydroxide and acetylene gas ( $\text{C}_2\text{H}_2$ ). Acetylene is a highly flammable gas that can form explosive mixtures with air. The reaction is also exothermic, meaning it releases a significant amount of heat, which can be sufficient to ignite the acetylene produced. Therefore, strict safety measures are imperative when handling **strontium carbide** and performing its hydrolysis.

## Hazard Analysis

A thorough understanding of the potential hazards is critical before beginning any experimental work with **strontium carbide**.

Table 1: Hazard Identification and Mitigation for **Strontium Carbide** Hydrolysis

Hazard	Description	Mitigation Measures
Extreme Reactivity with Water	Strontium carbide reacts rapidly and exothermically with water, including moisture in the air, to produce flammable acetylene gas.[1] The reaction can be violent if a large amount of water is added quickly.	Handle strontium carbide in a dry, inert atmosphere (e.g., in a glovebox or under a flow of argon or nitrogen). Store in a tightly sealed container in a desiccator.
Flammable Gas Production	The hydrolysis of strontium carbide produces acetylene, a highly flammable and explosive gas.[1]	Conduct the hydrolysis in a well-ventilated fume hood. Ensure there are no ignition sources (e.g., open flames, hot plates, sparks) in the vicinity. Ground all equipment to prevent static discharge.
Fire and Explosion	The heat generated from the exothermic reaction can ignite the acetylene produced, leading to fire or an explosion. [2]	Control the rate of reaction by adding the reactant (either water to the carbide or carbide to water) slowly and in a controlled manner. Use a cooling bath (e.g., ice-water bath) to manage the reaction temperature.
Inhalation and Contact	Strontium carbide powder can be an irritant to the respiratory tract, skin, and eyes.[3][4]	Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and nitrile gloves. For handling larger quantities of powder outside of a glovebox, a face shield and respiratory protection may be necessary.

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Incompatible Materials	Strontium carbide is a strong reducing agent and may react vigorously with oxidizing agents.[2]	Store strontium carbide away from oxidizing agents, acids, and halogens.[3]
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## Experimental Protocols

The following protocols provide a step-by-step guide for the safe hydrolysis of **strontium carbide** in a laboratory setting. This procedure is designed for a small, research-scale reaction.

### 3.1. Materials and Equipment

- **Strontium carbide** ( $\text{SrC}_2$ ) powder
- Degassed, deionized water
- Inert gas supply (Argon or Nitrogen)
- Schlenk line or glovebox
- Three-neck round-bottom flask
- Dropping funnel or addition funnel
- Condenser
- Gas outlet with a bubbler (filled with mineral oil)
- Magnetic stirrer and stir bar
- Cooling bath (e.g., ice-water bath)
- Appropriate PPE (lab coat, safety goggles, nitrile gloves)
- Class D fire extinguisher

### 3.2. Pre-Reaction Setup

- Inert Atmosphere: Assemble the reaction apparatus (three-neck flask, dropping funnel, condenser, and bubbler) in a fume hood. Ensure all glassware is dry. Purge the entire system with an inert gas (argon or nitrogen) for at least 30 minutes to remove air and moisture. A positive pressure of inert gas should be maintained throughout the experiment, vented through the bubbler.
- Reagent Preparation:
  - Carefully weigh the desired amount of **strontium carbide** inside a glovebox or under a positive flow of inert gas to minimize exposure to air.
  - Transfer the weighed **strontium carbide** to the three-neck flask under the inert atmosphere.
  - Fill the dropping funnel with the calculated amount of degassed, deionized water.

### 3.3. Hydrolysis Procedure

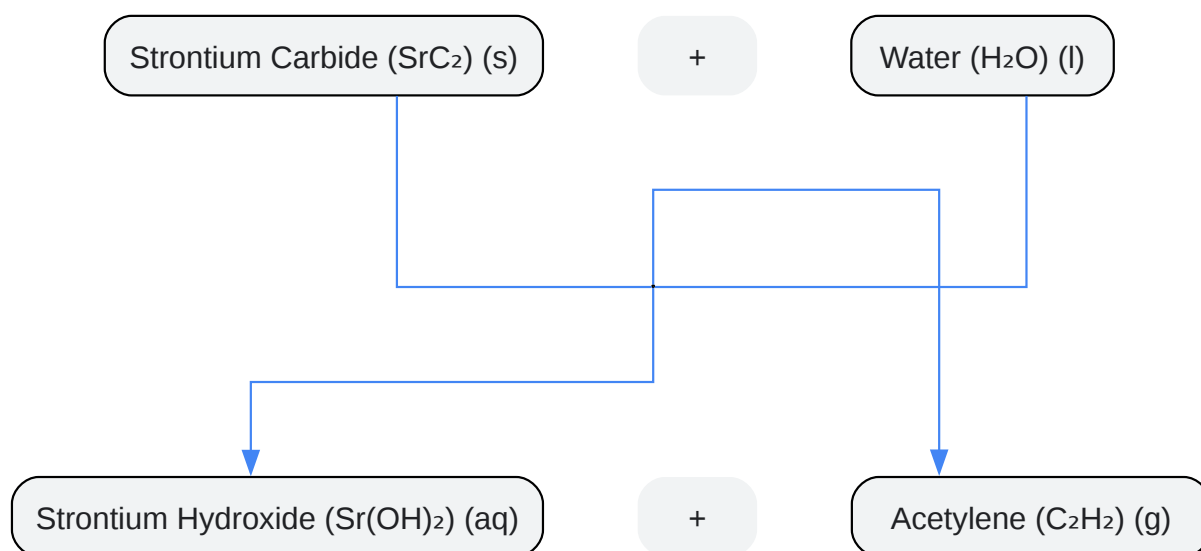
- Cooling: Place the three-neck flask containing the **strontium carbide** in a cooling bath.
- Controlled Addition: Begin stirring the **strontium carbide**. Slowly add the water from the dropping funnel to the **strontium carbide** dropwise.
- Monitor Reaction: Observe the reaction closely. The evolution of acetylene gas should be visible as bubbling. Control the rate of water addition to maintain a steady, manageable rate of gas evolution. If the reaction becomes too vigorous, stop the addition of water immediately and allow the reaction to subside.
- Temperature Control: Monitor the temperature of the reaction flask. Maintain the temperature of the cooling bath to prevent overheating.
- Completion: Once all the water has been added, allow the reaction to stir at a controlled temperature for an additional hour to ensure the hydrolysis is complete.
- Purging: After the reaction is complete, continue to purge the system with inert gas for at least 30 minutes to ensure all acetylene has been safely vented through the fume hood.

### 3.4. Post-Reaction Work-up and Waste Disposal

- Quenching (if necessary): If there is any unreacted **strontium carbide** suspected, it can be quenched by the slow, controlled addition of a less reactive proton source, such as isopropanol, before final work-up.
- Neutralization: The resulting strontium hydroxide solution is basic. Neutralize it with a dilute acid (e.g., HCl) in a controlled manner, preferably in a cooling bath.
- Waste Disposal: Dispose of the neutralized solution and any solid waste in accordance with local and institutional regulations for chemical waste.

## Visualizations

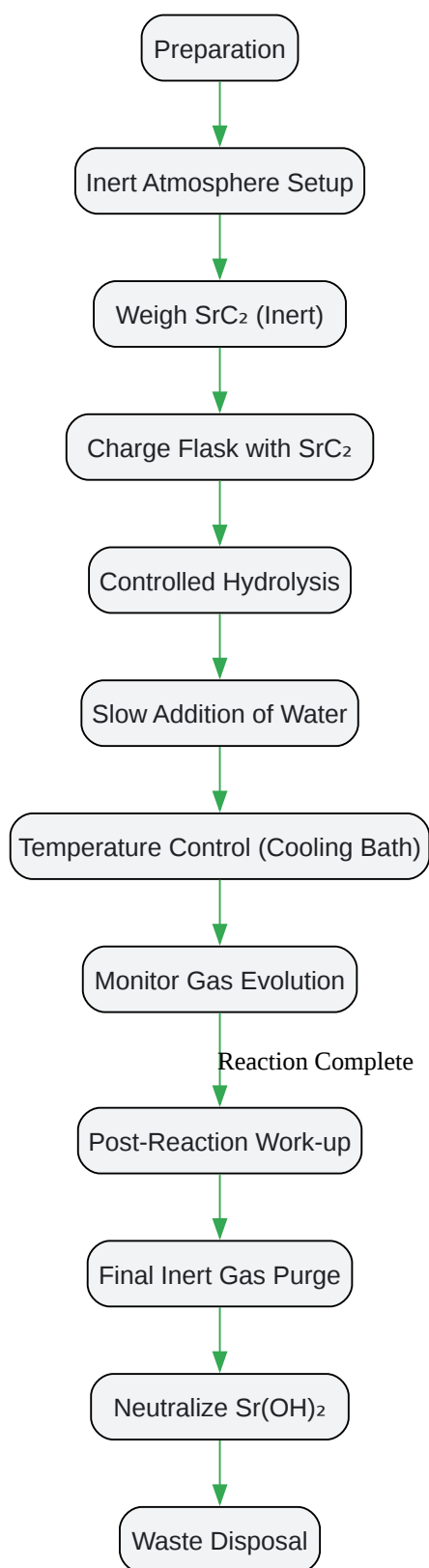
Diagram 1: Chemical Reaction of **Strontium Carbide** Hydrolysis



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Caption: Chemical equation for **strontium carbide** hydrolysis.

Diagram 2: Experimental Workflow for Safe Hydrolysis



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Caption: Workflow for the safe hydrolysis of **strontium carbide**.

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